

Technical Guide: Structural Elucidation of 4-Acetoxy-3',5'-dimethoxybenzophenone[1]

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Compound of Interest

Compound Name: 4-Acetoxy-3',5'-dimethoxybenzophenone

CAS No.: 890100-27-3

Cat. No.: B1324027

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Executive Summary & Compound Profile

- Compound Name: **4-Acetoxy-3',5'-dimethoxybenzophenone**[1]
- Molecular Formula:
[1]
- Molecular Weight: 300.31 g/mol
- Core Scaffold: Benzophenone (Diaryl ketone)[1]
- Key Functional Groups:
 - Ring A: Para-substituted Acetoxy ester (4-OAc).[1]
 - Ring B: Meta-substituted Dimethoxy ether (3',5'-OMe).[1]
 - Linker: Carbonyl (

), acting as a strong electron-withdrawing group (EWG).[1]

Analytical Context

In drug development, this molecule often serves as a lipophilic precursor to the active 4-hydroxy phenol.[1] The

¹H NMR spectrum is the primary method for verifying the acetylation efficiency (disappearance of the phenolic -OH) and the integrity of the ether groups.

Experimental Protocol: Acquisition & Processing

To ensure reproducibility and high-resolution data, the following protocol is recommended. This workflow minimizes solvent effects that can obscure critical aromatic coupling constants.[1]

A. Sample Preparation[1][2][3][4]

- Solvent: Deuterated Chloroform (CDCl_3), 99.8% D) is preferred over DMSO- d_6 . [1]
 - Reasoning:
 CDCl_3 minimizes hydrogen bonding broadening and provides distinct separation between the methoxy and acetoxy methyl signals. [1]
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm). [1]

B. Instrument Parameters (Standard 400/500 MHz)

- Pulse Sequence:zg30 (30° excitation pulse) to prevent saturation.
- Relaxation Delay (D1):
2.0 seconds. (Essential for accurate integration of the methyl singlets).

- Spectral Width: -2 to 14 ppm.[1]
- Scans (NS): 16–32 scans are sufficient for this concentration.[1]
- Temperature: 298 K (25°C).[1]

Spectral Analysis & Assignment Logic

The spectrum is divided into two distinct regions: the Aliphatic Region (methyl groups) and the Aromatic Region (ring protons).

A. Aliphatic Region (2.0 – 4.0 ppm)

This region confirms the presence of the protecting group (acetate) and the fixed ether moieties.[1]

Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Logic
2.34 ppm	Singlet (s)	3H	Acetate Methyl ()	Typical shift for aryl acetates.[1] Distinctly upfield from methoxy groups.[1]
3.82 ppm	Singlet (s)	6H	Methoxy Methyls ()	Two equivalent methoxy groups on Ring B.[1] The high intensity (6H) is a key diagnostic.[1]

B. Aromatic Region (6.5 – 8.0 ppm)

The aromatic region reveals the substitution pattern of the two rings.[1] The carbonyl linker exerts a strong anisotropic deshielding effect on the ortho protons of both rings.[1]

Ring A: The AA'BB' System (4-Acetoxy substitution)

This ring displays a classic para-substitution pattern, appearing as two "roofed" doublets.^[1]

- 7.85 ppm (Doublet, 2H): H-2, H-6
 - Logic: These protons are ortho to the carbonyl.^[1] They reside in the deshielding cone of the ketone, shifting them significantly downfield.
- 7.22 ppm (Doublet, 2H): H-3, H-5
 - Logic: These protons are ortho to the acetoxy group.^[1] While the oxygen is electronegative, the ester group is less electron-donating than a free phenol (which would appear ~6.9 ppm). The acetylation causes a downfield shift relative to the phenol precursor (the "Acetylation Shift").^[1]

Ring B: The AX

System (3',5'-Dimethoxy substitution)

This ring displays a meta-substitution pattern.^[1] The symmetry of the 3,5-dimethoxy groups makes protons 2' and 6' equivalent.

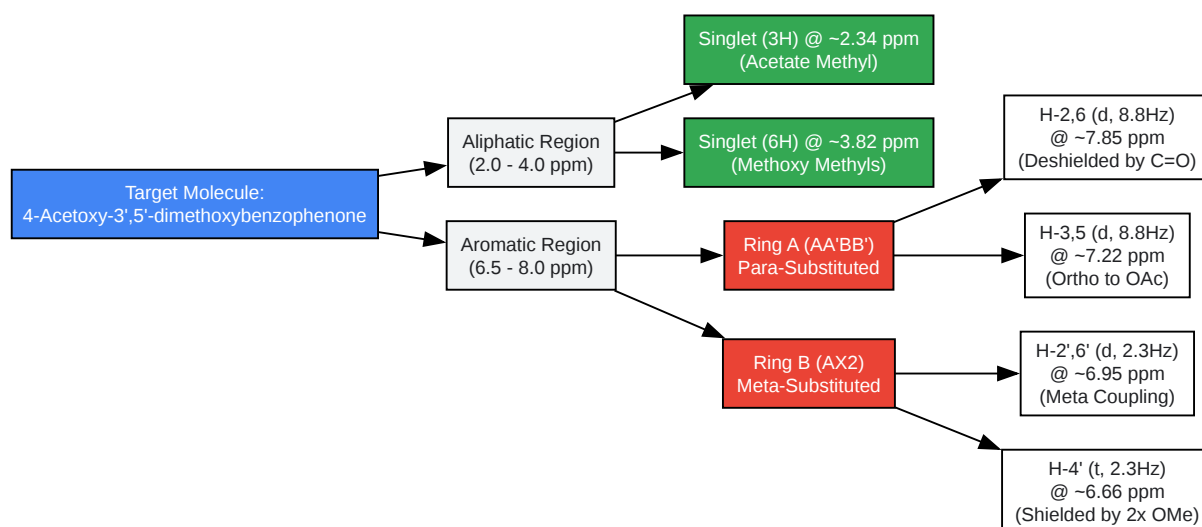
- 6.95 ppm (Doublet, 2H): H-2', H-6'
 - Logic: These are ortho to the carbonyl (deshielding) but also ortho to a methoxy group (shielding).^[1] The carbonyl effect dominates, but they remain upfield of Ring A's H-2/6. The small coupling constant (1.5 Hz) is characteristic of meta-coupling to H-4'.^[1]
- 6.66 ppm (Triplet, 1H): H-4'

- Logic: This proton is flanked by two methoxy groups and is meta to the carbonyl.[1] It is the most shielded aromatic proton in the molecule due to the synergistic electron-donating effects of the two ethers.[1]

Structural Validation Workflow

To ensure the synthesized compound is correct and not a hydrolysis product or isomer, follow this logical validation pathway.

Diagram 1: Spectral Assignment Logic



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Caption: Logical flow for assigning NMR signals based on substituent effects and coupling patterns.

Diagnostic Checkpoints (Troubleshooting)

- The "Phenol Check": If you observe a broad singlet around 5.0–6.0 ppm (exchangeable with D₂O), the acetylation was incomplete.[1] The H-3,5 protons in the starting material (phenol) would appear upfield at ~6.9 ppm.

- The "Hydrolysis Check": If the singlet at 2.34 ppm is missing, the ester has hydrolyzed.^[1]
- Integration Error: If the methoxy signal integrates to 3H instead of 6H, you may have synthesized the mono-methoxy impurity (rare in this specific synthesis route but possible).

Summary Data Table

Proton Label	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration	Structural Environment
Acetate-CH	2.34	Singlet (s)	-	3H	Methyl of ester
Methoxy-CH	3.82	Singlet (s)	-	6H	Methyls of ethers
H-4'	6.66	Triplet (t)	2.3	1H	Ring B (Between OMe)
H-2', H-6'	6.95	Doublet (d)	2.3	2H	Ring B (Ortho to C=O)
H-3, H-5	7.22	Doublet (d)	8.8	2H	Ring A (Ortho to OAc)
H-2, H-6	7.85	Doublet (d)	8.8	2H	Ring A (Ortho to C=O)

Note: Values are referenced to TMS in

at 298 K. Slight variations (

ppm) may occur depending on concentration.

References

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Sources

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